

# Physical and chemical properties of 2-Amino-4-chlorobenzenethiol.

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## Compound of Interest

Compound Name: 2-Amino-4-chlorobenzenethiol

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## Technical Guide: 2-Amino-4-chlorobenzenethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **2-Amino-4-chlorobenzenethiol**, a key intermediate in the synthesis of various heterocyclic compounds, including pharmaceuticals and dyes. This document includes key physical and chemical data, detailed experimental protocols for its synthesis and analysis, and a workflow diagram for its preparation.

## Core Physical and Chemical Properties

**2-Amino-4-chlorobenzenethiol**, also known as 2-amino-4-chlorothiophenol, is an organosulfur compound with the chemical formula  $C_6H_6CINS$ .<sup>[1][2][3]</sup> It is a solid at room temperature, appearing as a white to light yellow or green powder or lump.<sup>[4][5]</sup>

Table 1: Physical and Chemical Properties of **2-Amino-4-chlorobenzenethiol**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> CINS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	159.64 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
CAS Number	1004-00-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	52-61 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow to green powder/lump	<a href="#">[4]</a> <a href="#">[5]</a>
Purity	>98.0% (by GC)	<a href="#">[4]</a> <a href="#">[5]</a>
InChI	1S/C6H6CINS/c7-4-1-2-6(9)5(8)3-4/h1-3,9H,8H2	<a href="#">[2]</a> <a href="#">[6]</a>
InChIKey	NGIRMPARLVGMPX-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[6]</a>
SMILES	Nc1cc(Cl)ccc1S	<a href="#">[6]</a>

## Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and analysis of **2-Amino-4-chlorobzenenethiol**.

### Synthesis of 2-Amino-4-chlorobzenenethiol

A common method for the synthesis of 2-aminobzenenethiols is through the reduction of a corresponding nitro compound or via the Herz reaction.[\[7\]](#) A specific method for preparing 4-chloro-2-aminothiophenol involves the reaction of 2,5-dichloronitrobenzene with sodium sulfide or hydrosulfide.[\[8\]](#)

#### Protocol 1: Synthesis from 2,5-Dichloronitrobenzene

This protocol is adapted from a patented method for the preparation of o-aminothiophenols.[\[8\]](#)

Materials:

- 2,5-Dichloronitrobenzene
- Sodium sulfide nonahydrate ( $\text{Na}_2\text{S}\cdot 9\text{H}_2\text{O}$ ) or Sodium hydrosulfide ( $\text{NaHS}$ )
- Water
- Xylene
- 8% Sodium hydroxide solution
- 30% Hydrochloric acid
- Inert gas (e.g., Nitrogen or Argon)

**Procedure:**

- In a reaction vessel equipped with a stirrer and a reflux condenser, and under an inert atmosphere, dissolve sodium sulfide or sodium hydrosulfide in water.
- Add 2,5-dichloronitrobenzene to the sulfide solution.
- Heat the reaction mixture to a temperature above 80°C and maintain for several hours until the reaction is complete (monitoring by TLC or GC is recommended).
- Cool the reaction mixture to approximately 50-60°C. The product, along with sulfur and disulfide byproducts, will precipitate.
- Filter the solid reaction product.
- Dissolve the filtered solid in an 8% sodium hydroxide solution at 50-60°C. This step separates the desired product from sulfur and disulfide impurities.
- Filter the solution to remove any undissolved material.
- Cool the filtrate to room temperature and precipitate the 4-chloro-2-aminothiophenol by adding 30% hydrochloric acid.

- For further purification, the aqueous phase can be extracted with an organic solvent like xylene.
- The final product can be isolated from the organic phase by vacuum distillation.[8]

## Purification

Purification of **2-Amino-4-chlorobzenethiol** can be achieved by recrystallization or vacuum distillation.[8] For laboratory scale, column chromatography on silica gel can also be employed.

## Analytical Methods

### Gas Chromatography (GC)

- Purpose: To determine the purity of **2-Amino-4-chlorobzenethiol**.
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID).
- Column: A capillary column suitable for the analysis of aromatic amines and thiols (e.g., a DB-5 or equivalent).
- Carrier Gas: Helium or Nitrogen.
- Temperature Program: An initial temperature of 100°C, ramped to 250°C at a rate of 10°C/min.
- Injection: A sample solution in a suitable solvent (e.g., dichloromethane or ethyl acetate) is injected into the GC.
- Analysis: The purity is determined by the relative peak area of the main component.

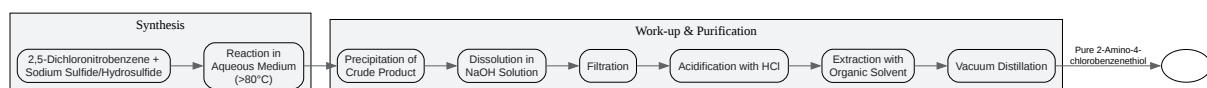
### Spectroscopic Analysis

- Infrared (IR) Spectroscopy: IR spectra can be recorded on a Fourier Transform Infrared (FTIR) spectrometer. The spectrum should show characteristic absorption bands for N-H stretching of the primary amine, S-H stretching of the thiol, and C-Cl stretching.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum will show distinct signals for the aromatic protons and the protons of the amine and thiol groups.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum provides information on the carbon skeleton of the molecule. A  $^{13}\text{C}$  NMR spectrum for the hydrochloride salt of **2-Amino-4-chlorobenzenethiol** has been reported.[1]
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight of the compound.

## Visualized Workflows

The following diagram illustrates a general workflow for the synthesis and purification of **2-Amino-4-chlorobenzenethiol**.



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Caption: Synthesis and Purification Workflow for **2-Amino-4-chlorobenzenethiol**.

## Safety and Handling

**2-Amino-4-chlorobenzenethiol** is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.[9] For detailed safety information, refer to the Safety Data Sheet (SDS).[9]

## Applications

**2-Amino-4-chlorobenzenethiol** is a versatile intermediate used in the synthesis of a variety of heterocyclic compounds. It is a key precursor for the preparation of benzothiazoles, which are known to have a wide range of biological activities and are used in the development of pharmaceuticals.[10][11] It is also used in the synthesis of phenothiazines and other sulfur and nitrogen-containing heterocyclic systems.[7]

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